

A Comprehensive Technical Guide to 2-[2-(2-Chloroethoxy)ethoxy]ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-[2-(2-Chloroethoxy)ethoxy]ethanol
Cat. No.:	B139825

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-[2-(2-Chloroethoxy)ethoxy]ethanol, also known by its synonym Triethylene glycol monochlorohydrin, is a colorless to pale yellow liquid organic compound. It serves as a crucial intermediate and building block in various chemical syntheses, particularly within the pharmaceutical industry.^{[1][2]} Its utility is primarily derived from its bifunctional nature, possessing both a reactive chloro group and a terminal hydroxyl group, which allows for its incorporation into a diverse range of molecular scaffolds.^[1] This guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its characterization, and a summary of its synthesis.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-[2-(2-Chloroethoxy)ethoxy]ethanol** is presented in the table below. This data is essential for its handling, application in synthetic procedures, and for quality control purposes.

Property	Value	Reference
Molecular Formula	C6H13ClO3	[3][4]
Molecular Weight	168.62 g/mol	[3][4]
CAS Number	5197-62-6	[3][4]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	117-120 °C at 5 mmHg	[3]
Density	1.16 g/mL at 25 °C	[3]
Refractive Index (n20/D)	1.458	[3]
Solubility	Soluble in chloroform.	[4]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[1]

Synthesis

The primary synthetic route to **2-[2-(2-Chloroethoxy)ethoxy]ethanol** involves the reaction of 2-(2-chloroethoxy)ethanol with ethylene oxide.^[5] A detailed experimental protocol is described below.

Experimental Protocol: Synthesis of 2-[2-(2-Chloroethoxy)ethoxy]ethanol

This protocol is based on the ethoxylation of 2-(2-chloroethoxy)ethanol.

Materials:

- 2-(2-Chloroethoxy)ethanol
- Ethylene oxide
- Boron trifluoride diethyl etherate ($\text{BF}_3 \cdot \text{Et}_2\text{O}$) as a catalyst

- Three-necked flask equipped with a stirrer, thermometer, and gas inlet
- Heating mantle
- Vacuum distillation apparatus

Procedure:

- To a three-necked flask, add 2-(2-chloroethoxy)ethanol and a catalytic amount of boron trifluoride diethyl etherate.
- Heat the mixture to 45-55 °C while stirring.
- Slowly bubble ethylene oxide gas into the reaction mixture. The rate of addition should be controlled to maintain the reaction temperature within the specified range.
- After the addition of ethylene oxide is complete, continue stirring for an additional 2.5 hours at 45-55 °C to ensure the reaction goes to completion.[6]
- After the reaction, purify the crude product by vacuum distillation.[2]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.

Experimental Characterization

Accurate determination of the physical properties of **2-[2-(2-Chloroethoxy)ethoxy]ethanol** is critical for its use in research and development. The following sections provide detailed protocols for measuring its boiling point, density, and refractive index.

Boiling Point Determination

The boiling point is a fundamental physical property that indicates the temperature at which a liquid turns into a vapor at a given pressure.

Experimental Protocol: Micro Boiling Point Determination

This method is suitable for small sample volumes.

Apparatus:

- Thiele tube or a small beaker for heating bath (e.g., mineral oil)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- Place a small amount of **2-[2-(2-Chloroethoxy)ethoxy]ethanol** into the small test tube.
- Invert the sealed capillary tube and place it inside the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer.
- Immerse the assembly in the Thiele tube or heating bath.
- Gently heat the apparatus.^[7]
- Observe a steady stream of bubbles emerging from the capillary tube.
- Turn off the heat and allow the apparatus to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is the boiling point.^[7]
^[8]

Apparatus Setup

- Place sample in test tube
- Insert inverted sealed capillary tube
- Attach tube to thermometer
- Immerse in heating bath

Measurement

- Heat gently
- Observe steady stream of bubbles
- Turn off heat and cool
- Record temperature when liquid enters capillary

Boiling Point

result

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(2-Chloroethoxy)ethanol CAS 628-89-7 [benchchem.com]
- 2. guidechem.com [guidechem.com]
- 3. 2-(2-Chloroethoxy)ethoxy | C₆H₁₃ClO₃ | CID 78871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. usbio.net [usbio.net]
- 5. 2-[2-(2-CHLOROETHOXY)ETHOXY]ETHANOL synthesis - chemicalbook [chemicalbook.com]
- 6. 2-[2-(2-Chloroethoxy)ethoxy]ethanol | 5197-62-6 | Benchchem [benchchem.com]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. cdn.juniata.edu [cdn.juniata.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-[2-(2-Chloroethoxy)ethoxy]ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139825#2-2-chloroethoxy-ethoxy-ethanol-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com